

A Stability-Indicating HPLC Method for the Quantification of Isocarboxazid

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Compound of Interest

Compound Name: *Isocarbamid*

CAS No.: *30979-48-7*

Cat. No.: *B1222168*

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Application Note

Abstract

This application note details a robust, specific, and accurate stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of Isocarboxazid in bulk drug substance and pharmaceutical formulations. The method is designed to separate Isocarboxazid from potential degradation products, ensuring reliable analysis during quality control and stability studies. The chromatographic separation is achieved on a C18 column with a mobile phase of acetonitrile and phosphate buffer, followed by UV detection. The method was validated in accordance with International Council for Harmonisation (ICH) guidelines, demonstrating excellent linearity, accuracy, precision, and specificity. Forced degradation studies confirmed that the method can effectively resolve the active pharmaceutical ingredient (API) from all degradants generated under stress conditions.

Introduction

Isocarboxazid is a potent, irreversible, and non-selective monoamine oxidase inhibitor (MAOI) used in the treatment of major depressive disorder, often for patients who have not responded to other antidepressants.[1][2] Its therapeutic action relies on increasing the levels of neurotransmitters like serotonin and norepinephrine in the brain by inhibiting their enzymatic breakdown.[2]

Given its clinical significance, ensuring the purity, potency, and stability of Isocarboxazid in both bulk form and finished dosage forms is critical for patient safety and therapeutic efficacy. High-performance liquid chromatography (HPLC) is a primary analytical technique in the pharmaceutical industry for this purpose due to its high resolution, sensitivity, and accuracy.[3]

A crucial requirement for a pharmaceutical assay is that it be "stability-indicating." This means the analytical method must be able to accurately measure the active ingredient without interference from any degradation products, impurities, or excipients.[4][5] Forced degradation studies, where the drug is exposed to harsh conditions like acid, base, oxidation, heat, and light, are essential to generate potential degradants and prove the method's specificity.[6] This application note provides a comprehensive, field-proven protocol for the analysis of Isocarboxazid that meets these rigorous standards.

Scientific Rationale for Method Development

The development of this HPLC method was guided by the physicochemical properties of Isocarboxazid and fundamental chromatographic principles.

- **Analyte Properties:** Isocarboxazid ($C_{12}H_{13}N_3O_2$) has a molecular weight of 231.25 g/mol and a LogP of approximately 1.49, indicating moderate hydrophobicity suitable for reversed-phase chromatography.[1]
- **Column Selection:** A C18 (octadecylsilyl) column was chosen as the stationary phase. C18 columns are the most common type used in reversed-phase HPLC and are highly effective at retaining and separating moderately non-polar molecules like Isocarboxazid based on hydrophobic interactions.[7]
- **Mobile Phase Selection:** The mobile phase consists of an organic modifier (acetonitrile) and an aqueous buffer (phosphate buffer).

- Acetonitrile (ACN) was selected for its low viscosity, low UV cutoff, and excellent elution strength for a wide range of compounds in reversed-phase mode.[\[3\]](#)
- A phosphate buffer at a slightly acidic pH (e.g., 3.5) is used to ensure consistent ionization of the analyte and any residual silanol groups on the stationary phase. This leads to sharper, more symmetrical peaks and reproducible retention times.
- Detection: A UV detector is employed for quantification. Based on available spectral data, Isocarboxazid exhibits significant absorbance, with a common detection wavelength being 254 nm, which provides good sensitivity for this class of compounds.[\[1\]](#)

Instrumentation and Reagents

3.1. Instrumentation

- HPLC system with a quaternary or binary pump, autosampler, column thermostat, and a Photodiode Array (PDA) or UV-Vis detector.
- Analytical balance (0.01 mg readability)
- pH meter
- Sonicator
- 0.45 µm membrane filters (Nylon or PVDF)

3.2. Reagents and Chemicals

- Isocarboxazid Reference Standard
- Acetonitrile (HPLC grade)
- Potassium Dihydrogen Phosphate (KH₂PO₄) (AR grade)
- Orthophosphoric Acid (AR grade)
- Hydrochloric Acid (HCl) (AR grade)
- Sodium Hydroxide (NaOH) (AR grade)

- Hydrogen Peroxide (H₂O₂) (30%, AR grade)
- Water (Milli-Q or equivalent HPLC grade)

Detailed Experimental Protocols

4.1. Protocol 1: Preparation of Solutions

- Mobile Phase Preparation (Phosphate Buffer pH 3.5 and Acetonitrile):
 - Buffer Preparation: Dissolve 2.72 g of KH₂PO₄ in 1000 mL of HPLC grade water.
 - Adjust the pH to 3.5 ± 0.05 with orthophosphoric acid.
 - Filter the buffer solution through a 0.45 µm membrane filter.
 - Mobile Phase: Mix the filtered buffer and acetonitrile in a ratio of 60:40 (v/v).
 - Degas the mobile phase by sonication for 15 minutes or by online degasser.
- Diluent Preparation:
 - Prepare the diluent by mixing the mobile phase components: Buffer (pH 3.5) and Acetonitrile in a 60:40 (v/v) ratio.
- Standard Stock Solution Preparation (100 µg/mL):
 - Accurately weigh 10 mg of Isocarboxazid Reference Standard and transfer it to a 100 mL volumetric flask.
 - Add approximately 70 mL of diluent and sonicate for 10 minutes to dissolve.
 - Allow the solution to cool to room temperature and make up the volume to 100 mL with diluent.
- Working Standard Solution Preparation (10 µg/mL):
 - Pipette 10 mL of the Standard Stock Solution (100 µg/mL) into a 100 mL volumetric flask.

- Dilute to the mark with diluent and mix well.

4.2. Protocol 2: Sample Preparation (from 10 mg Tablets)

- Weigh and finely powder no fewer than 20 Isocarboxazid tablets.
- Accurately weigh a quantity of the powder equivalent to 10 mg of Isocarboxazid and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of diluent.
- Sonicate for 20 minutes with intermittent shaking to ensure complete extraction of the drug.
- Allow the solution to cool to room temperature and make up the volume to 100 mL with diluent. This yields a nominal concentration of 100 µg/mL.
- Filter a portion of this solution through a 0.45 µm syringe filter, discarding the first 2-3 mL of the filtrate.
- Pipette 10 mL of the filtered solution into a 100 mL volumetric flask and dilute to the mark with diluent to obtain a final theoretical concentration of 10 µg/mL.

4.3. Protocol 3: Chromatographic Conditions

Parameter	Condition
Instrument	HPLC with UV/PDA Detector
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	60:40 (v/v) mixture of Phosphate Buffer (pH 3.5) and Acetonitrile
Flow Rate	1.0 mL/min
Detection Wavelength	254 nm
Injection Volume	20 µL
Column Temperature	30°C
Run Time	10 minutes

Method Validation and System Suitability

The developed method must be validated according to ICH Q2(R1) guidelines to ensure it is suitable for its intended purpose.

5.1. System Suitability Testing (SST) Before sample analysis, the chromatographic system's performance is verified.

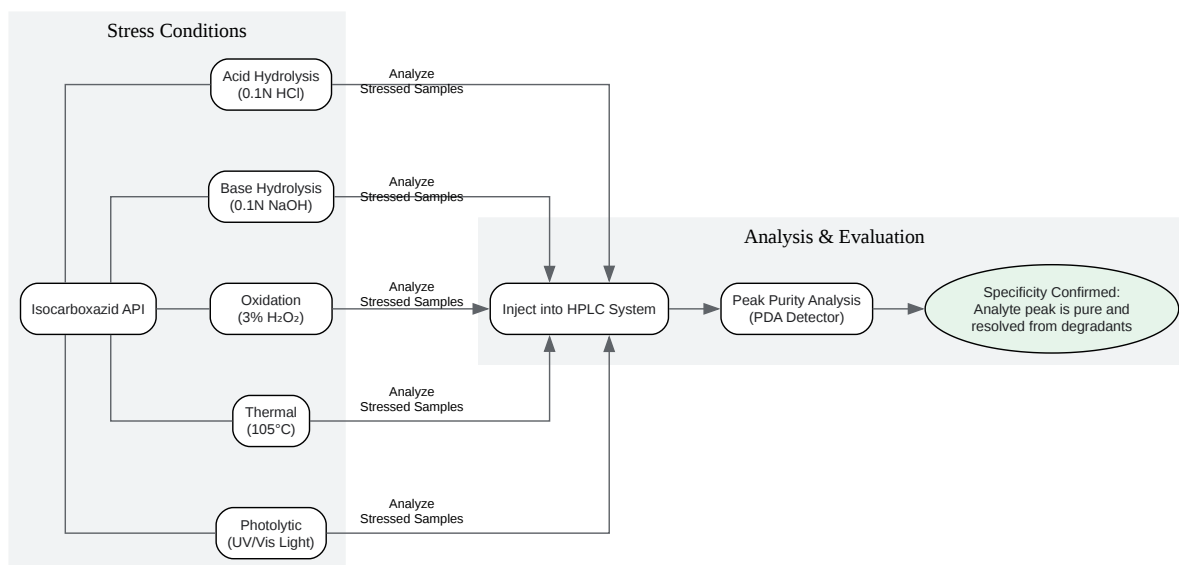
- Inject the Working Standard Solution (10 µg/mL) five times.
- Calculate the parameters listed in the table below. The system is deemed ready for analysis only if all criteria are met.

SST Parameter	Acceptance Criteria
Tailing Factor (Asymmetry)	≤ 2.0
Theoretical Plates (N)	≥ 2000
% RSD of Peak Areas	≤ 2.0%
% RSD of Retention Times	≤ 1.0%

5.2. Specificity (Forced Degradation) Forced degradation studies are performed to demonstrate that the method is stability-indicating.[4] The API is subjected to stress conditions to produce degradation products.

- Acid Hydrolysis: Treat 10 mg of Isocarboxazid with 10 mL of 0.1 N HCl at 60°C for 2 hours. Neutralize and dilute.
- Base Hydrolysis: Treat 10 mg of Isocarboxazid with 10 mL of 0.1 N NaOH at 60°C for 2 hours. Neutralize and dilute.
- Oxidative Degradation: Treat 10 mg of Isocarboxazid with 10 mL of 3% H₂O₂ at room temperature for 24 hours. Dilute.
- Thermal Degradation: Expose solid drug powder to 105°C in a hot air oven for 48 hours. Dissolve and dilute.
- Photolytic Degradation: Expose solid drug powder to UV light (254 nm) and visible light in a photostability chamber for 7 days. Dissolve and dilute.

The stressed samples are then analyzed. The method is considered specific if the Isocarboxazid peak is well-resolved from all degradation product peaks, as confirmed by peak purity analysis using a PDA detector.



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Caption: Logic of the Forced Degradation Study to establish method specificity.

5.3. Validation Parameters The following parameters should be evaluated, with results summarized in tables.

Validation Parameter	Typical Concentration Range / Method	Acceptance Criteria
Linearity	5 concentrations from 50% to 150% of the working concentration (e.g., 5-15 µg/mL).	Correlation Coefficient (R^2) $\geq$ 0.999
Accuracy (% Recovery)	Spike pre-analyzed sample placebo with API at 3 levels (80%, 100%, 120%) in triplicate.	Mean recovery should be between 98.0% and 102.0%.
Precision (Repeatability)	Analyze 6 replicate samples of the same batch at 100% of the test concentration.	% RSD $\leq$ 2.0%
Intermediate Precision	Repeat the precision study on a different day with a different analyst or instrument.	Overall % RSD for both sets of data $\leq$ 2.0%
Limit of Detection (LOD)	Based on Signal-to-Noise ratio (S/N) or standard deviation of the response and the slope.	S/N ratio of 3:1
Limit of Quantitation (LOQ)	Based on Signal-to-Noise ratio (S/N) or standard deviation of the response and the slope.	S/N ratio of 10:1
Robustness	Deliberately vary parameters like Flow Rate (± 0.1 mL/min), Mobile Phase pH (± 0.2 units), and Column Temp ($\pm 2^\circ\text{C}$).	System suitability parameters must still be met.

Data Visualization and Workflow

The overall analytical process follows a systematic workflow to ensure data integrity and reliable results.

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